

"biological role of NT-methyl-D-histidine"

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Compound of Interest

Compound Name:	NT-methyl-D-histidine dihydrochloride
CAS No.:	2137082-08-5
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Technical Whitepaper: The Biological & Pharmacological Significance of Nt-Methyl-D-Histidine

Executive Summary Nt-methyl-D-histidine (3-methyl-D-histidine) represents a specific stereochemical probe and peptidomimetic agent distinct from its endogenous L-isomer, a well-characterized biomarker of myofibrillar protein degradation. While the L-enantiomer is a fundamental readout of actin/myosin turnover in mammalian physiology, the D-enantiomer serves a critical role in pharmacological engineering, enzymatic mechanistic studies, and analytical validation. This guide delineates the chemical identity, limited biological occurrence, and high-value application of Nt-methyl-D-histidine in drug development and proteomic analysis.

Chemical Identity & Nomenclature

Precise nomenclature is the first line of defense against experimental error in histidine research. The imidazole ring contains two nitrogen atoms, and methylation can occur at either position.^[1]

- IUPAC vs. Biochemical Numbering:

- Nτ (Tau): The "tele" or "far" nitrogen (N3 in biochemical numbering; N1 in IUPAC if priority rules are strictly followed, but conventionally treated as N3 in biology).
- Nπ (Pi): The "pros" or "near" nitrogen (N1 in biochemical numbering).
- Stereochemistry: The molecule in question is the D-enantiomer, the optical isomer of the naturally occurring L-histidine derivative.

Property	Nτ-methyl-L-histidine (Natural)	Nτ-methyl-D-histidine (Synthetic/Probe)
Common Name	3-Methyl-L-histidine	3-Methyl-D-histidine
Primary Source	Post-translational modification of Actin/Myosin	Synthetic organic chemistry; Bacterial metabolites
Biological Role	Muscle catabolism biomarker	Peptidomimetic stabilizer; Chiral standard
Proteolytic Stability	Low (Susceptible to peptidases)	High (Resistant to mammalian proteases)

Biological Occurrence & Metabolic Fate

The "Null" Endogenous Role in Mammals

Unlike its L-isomer, Nτ-methyl-D-histidine is not a primary metabolite in mammalian tissue.

- Actin Methylation: The enzyme SETD3 (SET Domain Containing 3) is the specific histidine methyltransferase responsible for methylating H73 of actin.^[1] It is highly stereospecific for L-histidine residues within the peptide chain.
- Metabolic Clearance: If introduced exogenously (e.g., via bacterial lysis or synthetic peptide degradation), D-amino acids are typically processed by D-amino acid oxidase (DAAO) in the kidney and liver/peroxisomes, converting them into their corresponding -keto acids and ammonia.

Bacterial & Venom Contexts

D-amino acids, including methylated variants, are frequently sequestered in:

- Non-Ribosomal Peptides (NRPs): Bacterial secondary metabolites (e.g., antibiotics like actinomycin) often incorporate D-amino acids to resist host degradation.
- Quorum Sensing: D-Histidine analogs have been implicated in modulating biofilm formation, acting as antagonists to L-amino acid signaling pathways.^[2]

Pharmacological Applications: The Core Value

The primary "biological role" of N τ -methyl-D-histidine is engineered—it is a tool used to manipulate biological systems.

Peptidomimetic Stabilization

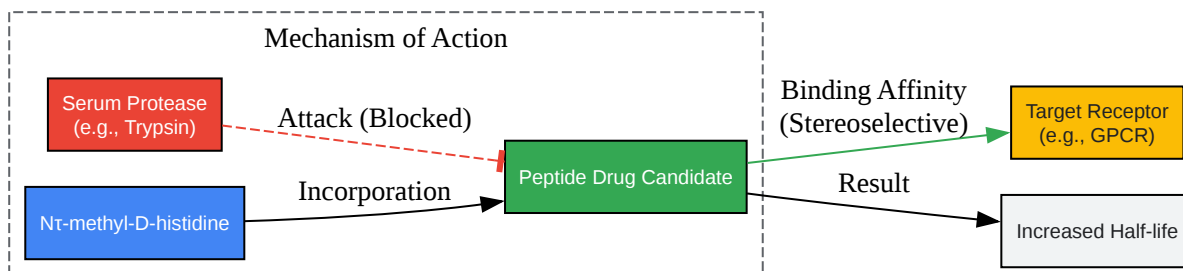
In drug design, replacing L-His with D-His (or its methylated analog) is a standard strategy to extend plasma half-life.

- Mechanism: Mammalian proteolytic enzymes (e.g., trypsin, chymotrypsin) recognize the specific spatial arrangement of the L-alpha-carbon. Inversion to the D-form sterically hinders the active site of the protease.
- Methylation Synergy: The N τ -methyl group adds a second layer of protection by altering the pKa of the imidazole ring (making it less basic) and preventing metal coordination that some metalloproteases require.

Probing Receptor Stereoselectivity (GPCRs)

N τ -methyl-D-histidine is used to map the binding pockets of Histamine receptors (H1–H4) and TRH (Thyrotropin-releasing hormone) receptors.

- H3 Receptor Antagonism: Studies utilizing methyl-histidine analogs help differentiate between the H3 receptor's requirement for imidazole tautomerism. N τ -methylation locks the tautomer, and the D-isomer tests the chiral tolerance of the orthosteric site.



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Figure 1: Pharmacological mechanism of N α -methyl-D-histidine in peptide drug design. The D-isomer incorporation blocks proteolytic degradation while retaining (or modulating) receptor affinity.

Analytical Methodologies & Protocols

Distinguishing N α -methyl-D-histidine from the abundant L-isomer is critical for accurate metabolomics. Standard reverse-phase HPLC is insufficient; chiral separation is mandatory.

Protocol: Chiral Separation via Marfey's Reagent

This protocol derivatizes the amino acid with FDAA (1-fluoro-2-4-dinitrophenyl-5-L-alanine amide), creating diastereomers that can be separated on standard C18 columns.

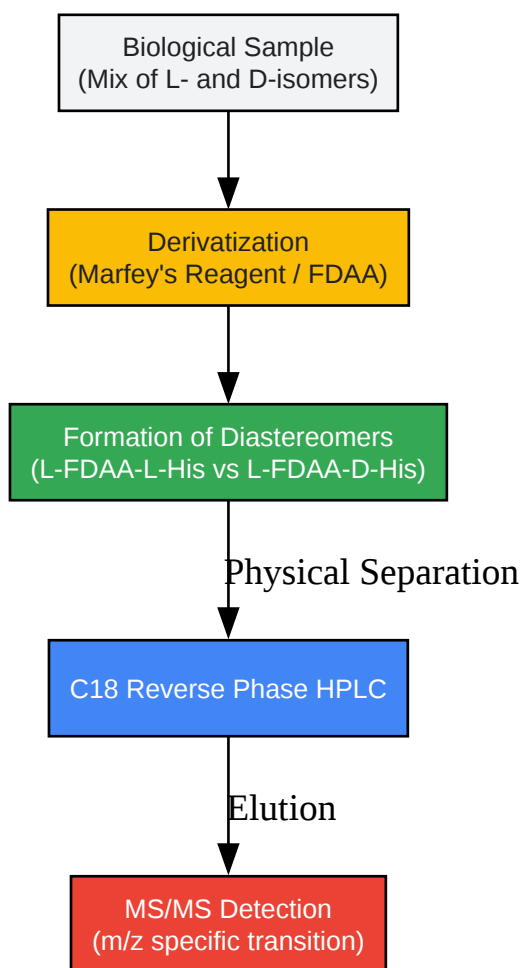
Reagents:

- FDAA (Marfey's Reagent): 1% solution in acetone.
- Buffer: 1M NaHCO₃.
- Stop Solution: 2M HCl.

Workflow:

- Sample Prep: Mix 50 μ L of sample (biological fluid or hydrolyzed peptide) with 100 μ L of FDAA solution and 20 μ L of 1M NaHCO₃.

- Incubation: Heat at 40°C for 1 hour. The FDAA reacts with the N-terminal amine.
- Quenching: Add 10 µL of 2M HCl to stop the reaction.
- LC-MS/MS Analysis:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: 10% B to 60% B over 45 minutes.
- Result: The L-L diastereomer (L-FDAA + L-His) elutes differently from the L-D diastereomer (L-FDAA + D-His), allowing precise quantification of the D-isomer.



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Figure 2: Analytical workflow for distinguishing N τ -methyl-D-histidine using chiral derivatization.

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